

Introduction: The Strategic Value of the Cyclopropane Ring in Synthesis

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Compound of Interest

Compound Name: (1*R*,2*R*)-cyclopropane-1,2-dicarboxylic acid

Cat. No.: B1587890

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In the landscape of modern medicinal chemistry and drug development, the cyclopropane ring stands out as a "privileged scaffold." Its inherent conformational rigidity and three-dimensional structure offer a powerful tool to lock molecular conformations, thereby enhancing binding affinity, selectivity, and metabolic stability of drug candidates.^{[1][2]} Among the vast array of cyclopropane derivatives, **(1*R*,2*R*)-cyclopropane-1,2-dicarboxylic acid** has emerged as a particularly valuable and versatile chiral building block. Its defined stereochemistry and two modifiable carboxylic acid groups provide a robust starting point for the asymmetric synthesis of complex molecules, ranging from enzyme inhibitors to novel pharmaceutical agents.^[3]

This guide provides a senior scientist's perspective on the application of **(1*R*,2*R*)-cyclopropane-1,2-dicarboxylic acid**, detailing not just the "how" but the critical "why" behind its synthetic utility. We will explore its synthesis, key applications, and provide detailed, field-proven protocols for its use.

Physicochemical Properties

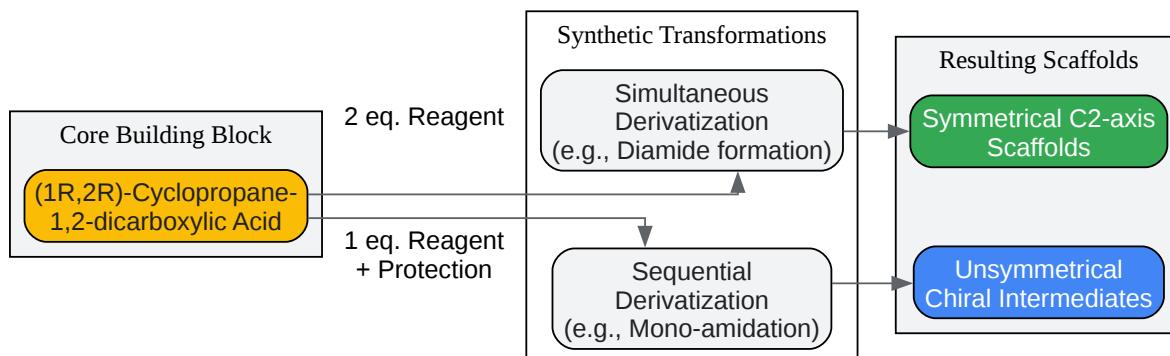
A clear understanding of the fundamental properties of a building block is the first step towards its effective utilization.

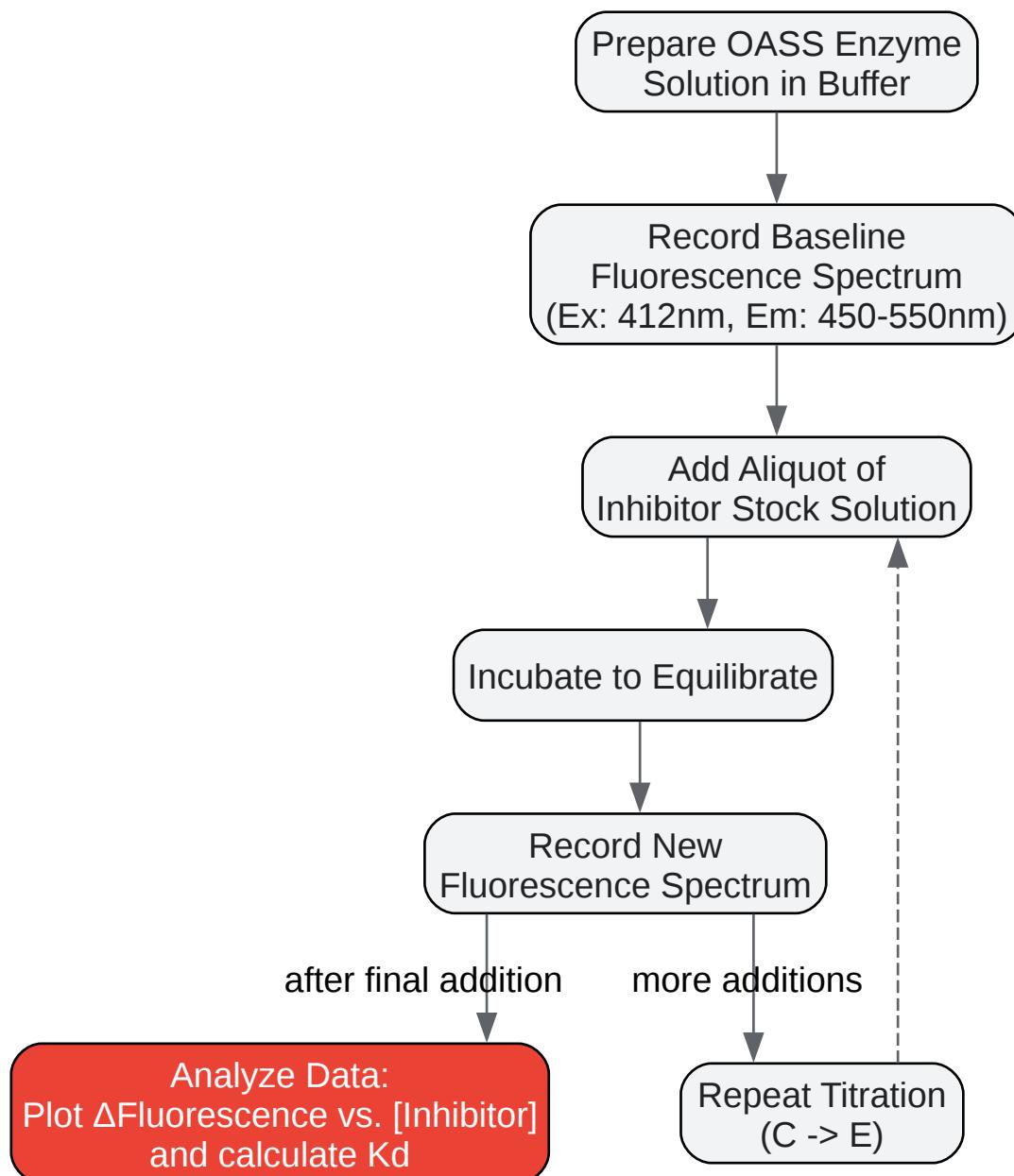
Property	Value	Reference
IUPAC Name	(1R,2R)-cyclopropane-1,2-dicarboxylic acid	PubChem CID: 136524
CAS Number	1489-58-3 (for the (1R,2R) isomer)	PubChem CID: 136524
Molecular Formula	C ₅ H ₆ O ₄	[4]
Molecular Weight	130.10 g/mol	[4]
Appearance	White crystalline solid	-
pKa	~3.8 (Predicted)	[5]

Core Concept: The Power of Constrained Di-functionality

The synthetic power of **(1R,2R)-cyclopropane-1,2-dicarboxylic acid** stems from two key features:

- Defined Stereochemistry: The absolute configuration at the C1 and C2 positions is fixed. This allows chemists to introduce new stereocenters with a high degree of predictability relative to the existing chiral framework.
- Differential Reactivity: The two carboxylic acid groups can be addressed either simultaneously or sequentially. This enables the construction of unsymmetrical molecules, where one acid is converted to an amide, ester, or other functional group, while the second remains available for subsequent transformations. This stepwise approach is fundamental to building molecular complexity.[6]





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